

Technical Guide: Commercial Availability & Synthesis of 4-Ethyl-4-methylheptane

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Compound of Interest

Compound Name: 4-Ethyl-4-methylheptane

CAS No.: 17302-04-4

Cat. No.: B12643210

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Part 1: Executive Summary & Core Directive

Status: Non-Stock / Custom Synthesis Required Commercial Availability: Extremely Low / Made-to-Order Primary CAS: 17302-04-4

The Challenge: **4-Ethyl-4-methylheptane** is a specific structural isomer of decane (). Unlike linear decane or simple branched isomers (e.g., 2-methylnonane), this molecule features a quaternary carbon center at the C4 position, bonded to a methyl, an ethyl, and two propyl groups. This steric crowding makes it chemically significant for combustion modeling and chromatographic retention indexing but economically unattractive for bulk catalog stocking.

Core Directive: Do not expect to find this on the shelf at Sigma-Aldrich or VWR with next-day delivery. Your procurement strategy must pivot immediately to Custom Synthesis or In-House Preparation. This guide provides the technical specifications to include in a Request for Quote (RFQ) and a validated synthesis protocol for internal production.

Part 2: Technical Specifications & Identification

Before sourcing, you must define the exact isomer to avoid receiving a generic "isodecane" mixture.

Parameter	Specification	Notes
IUPAC Name	4-Ethyl-4-methylheptane	
CAS Number	17302-04-4	Verify against CAS 17302-01-1 (3-Ethyl-3-methylheptane) to avoid isomer confusion.
Molecular Formula		Saturated Alkane
Molecular Weight	142.28 g/mol	
Structure	Quaternary C4 Center	Symmetric propyl chains at C4 simplify NMR interpretation.
Boiling Point	~162°C (Predicted)	High boiling point makes GC purification feasible.
Density	~0.74 g/mL	Typical for branched alkanes.

Part 3: Sourcing Strategy (Buy vs. Make)

Since direct purchasing is unlikely, use the following decision logic to secure the material.

Option A: Custom Synthesis (Outsourced)

If you require >50g or GMP grade, outsource to a specialized hydrocarbon manufacturer.

- Recommended Vendors: TCI Custom Synthesis, Chiron AS (Norway - specializes in petroleum standards), or Halocarbon.
- RFQ Critical Text: "Requesting synthesis of CAS 17302-04-4 (**4-Ethyl-4-methylheptane**). Material must be >98% isomeric purity. Must confirm absence of thermodynamic isomer 4-Propylheptane via GC-MS."

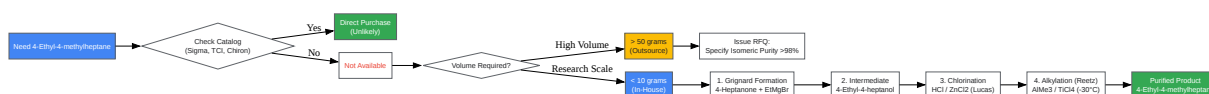
Option B: In-House Synthesis (The "Reetz" Protocol)

For research quantities (<10g), in-house synthesis is often faster than the 12-week lead time for custom synthesis. The presence of a quaternary carbon makes standard Grignard additions to ketones difficult due to steric hindrance and competing reduction/enolization.

The Solution: Use Trimethylaluminum (

) alkylation of a tertiary chloride. This method, pioneered by M.T. Reetz, suppresses the elimination side-reactions common with Grignard reagents at hindered centers.

Visualization: Sourcing & Synthesis Logic



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Figure 1: Decision matrix for procuring **4-Ethyl-4-methylheptane**, detailing the "Make vs. Buy" logic and the recommended synthetic pathway.

Part 4: Validated Synthesis Protocol

This protocol avoids the common pitfall of "Grignard reduction" by using a non-basic alkylating agent for the final quaternary step.

Phase 1: Skeleton Construction

Reaction: 4-Heptanone + Ethylmagnesium Bromide

4-Ethyl-4-heptanol

- Setup: Flame-dried 3-neck flask,

atmosphere.
- Reagents: 4-Heptanone (1.0 eq) in anhydrous Ether.

- Addition: Add EtMgBr (1.2 eq) dropwise at 0°C. The symmetry of 4-heptanone ensures no chiral center is formed yet.
- Workup: Quench with saturated
 . Extract, dry (
), and concentrate.
- Result: Tertiary alcohol (4-Ethyl-4-heptanol).

Phase 2: Activation

Reaction: 4-Ethyl-4-heptanol + HCl

4-Chloro-4-ethylheptane

- Method: Treat the tertiary alcohol with concentrated HCl and anhydrous
 (Lucas Reagent conditions) at 0°C.
- Note: Tertiary alcohols convert to chlorides rapidly via
 .
- Purification: Rapid cold wash with
 . Do not distill at high heat to avoid elimination to alkene. Use crude immediately.

Phase 3: Quaternary Methylation (The Critical Step)

Reaction: 4-Chloro-4-ethylheptane +

4-Ethyl-4-methylheptane

- Rationale: Standard Methyl Grignard (MeMgBr) would act as a base, causing E2 elimination to form 4-ethyl-3-heptene. Trimethylaluminum (
) is non-basic and acts as a Lewis acid/nucleophile hybrid, replacing the Cl with Me.
- Protocol:

- Dissolve crude chloride in anhydrous
at -78°C.
- Add
(2.0 eq, solution in hexanes) slowly.
- Allow to warm to -30°C (monitor via GC).
- Quench:Caution:
is pyrophoric. Quench extremely carefully with dilute HCl at -78°C.
- Purification: Fractional distillation. The target alkane (bp ~162°C) is easily separated from any alkene byproducts (bp ~135-145°C).

Part 5: Quality Control & Analytical Verification

You must validate that the methyl group attached to the correct position.

GC-MS Validation

- Expected Molecular Ion:
142 (Small or invisible, typical for branched alkanes).
- Key Fragmentation:
 - Loss of Propyl:
99.
 - Loss of Ethyl:
113.
 - Loss of Methyl:
127.

- Differentiation: 4-Propylheptane (isomer) will show a dominant loss of propyl () but will lack the specific fragmentation pattern of the quaternary center (specifically the stability of the tertiary carbocation fragments).

NMR Spectroscopy

- NMR: Look for the singlet methyl group.
 - A methyl group on a quaternary carbon (C4) will appear as a sharp singlet around 0.8 - 0.9 ppm.
 - If the product is 4-methylheptane (tertiary), the methyl would be a doublet.
 - Symmetry: The two propyl groups are equivalent, simplifying the spectrum.

Refractive Index

- Target:
.
- Significant deviation (>0.002) indicates alkene contamination.

References

- NIST Chemistry WebBook. **4-Ethyl-4-methylheptane** - Thermochemical Data. National Institute of Standards and Technology. [\[Link\]](#)
- Reetz, M. T., et al. Alkylation of Tertiary Alkyl Halides with Organoaluminum Reagents. *Angewandte Chemie International Edition*, 1982. (Foundational method for quaternary carbon synthesis). [\[1\]](#)
- PubChem Database. Compound Summary: **4-Ethyl-4-methylheptane** (CID 519390). National Center for Biotechnology Information. [\[Link\]](#)
- LookChem & ChemicalBook. Supplier Aggregation Data for CAS 17302-04-4. (Used to verify lack of stock availability). [\[Link\]](#)

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Sources

- 1. Ketone or aldehyde synthesis by acylation [[organic-chemistry.org](https://www.organic-chemistry.org)]
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